

An In-depth Technical Guide to Calcium Naphthenate

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Compound of Interest

Compound Name: Calcium naphthenate

Cat. No.: B1591947

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This technical guide provides a comprehensive overview of **calcium naphthenate**, including its chemical and physical properties, synthesis, applications, and safety considerations. The information is intended for researchers, scientists, and professionals in chemical and industrial fields.

Chemical Identification

CAS Number: 61789-36-4[1][2][3][4][5][6][7][8][9]

Calcium naphthenate is the calcium salt of naphthenic acids.[2][10] Naphthenic acids are a complex mixture of cycloaliphatic carboxylic acids obtained from crude oil.[2][11] Consequently, **calcium naphthenate** is not a single chemical compound but a mixture of calcium salts of these various acids.[11] The molecular formula is often represented as $C_{22}H_{14}CaO_4$ or $2(C_{11}H_7O_2)Ca$, though this is a simplified representation.[1][2][3][4][6][8][9][12]

Physicochemical Properties

Calcium naphthenate is generally described as a light brown, viscous liquid or semi-solid paste.[2][3] It is a calcium source that is soluble in organic solvents.[13]

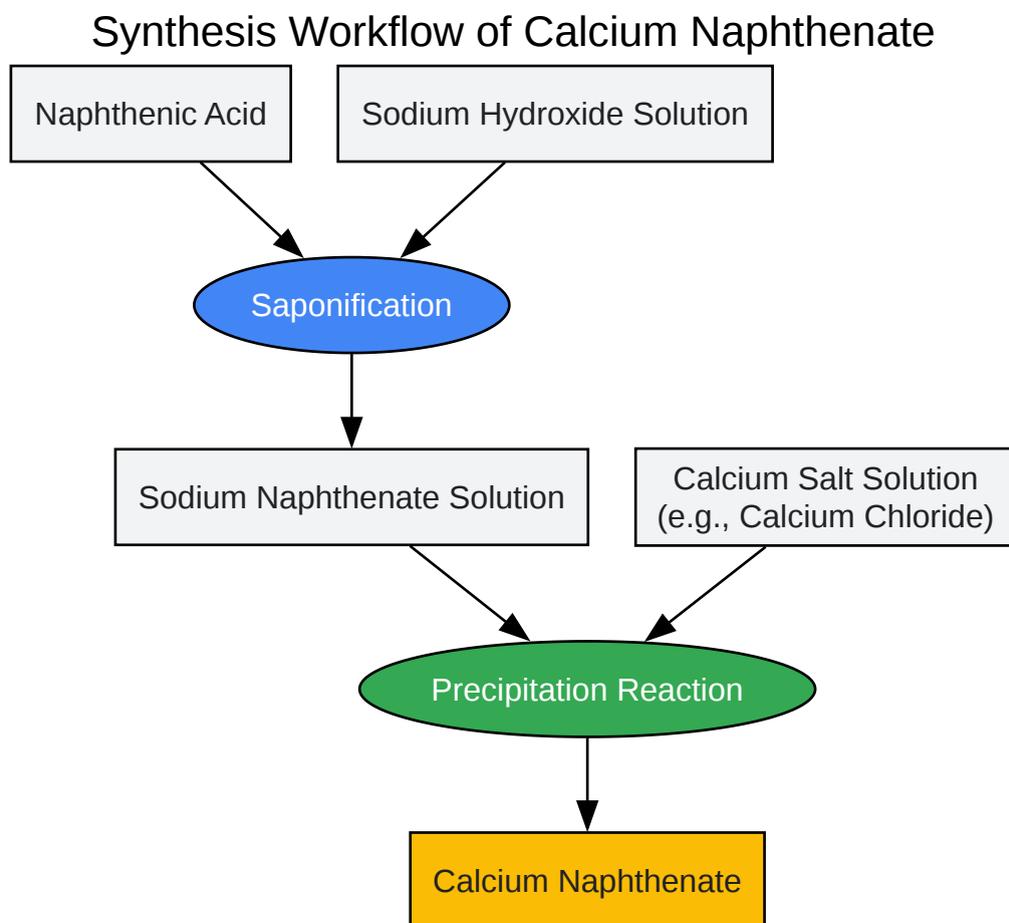
Table 1: Physical and Chemical Properties of **Calcium Naphthenate**

Property	Value	Source(s)
Molecular Weight	~382.4 g/mol	[1][2][5][6][8][9][12]
Appearance	Viscous liquid, light brown paste, or semi-solid	[1][2][3]
Melting Point	> 100°C	[1][6]
Flash Point	Combustible	[1][5]
Solubility	Soluble in organic solvents, insoluble in water	[10][11][13][14]

Synthesis

The synthesis of **calcium naphthenate** typically involves a two-step process. First, naphthenic acids are saponified with a base, such as sodium hydroxide, to form sodium naphthenate. Subsequently, a calcium salt, like calcium chloride, is added to the solution, leading to the precipitation of **calcium naphthenate**. [2][7]

Below is a diagram illustrating the general synthesis workflow.



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A simplified diagram of the **calcium naphthenate** synthesis process.

Applications

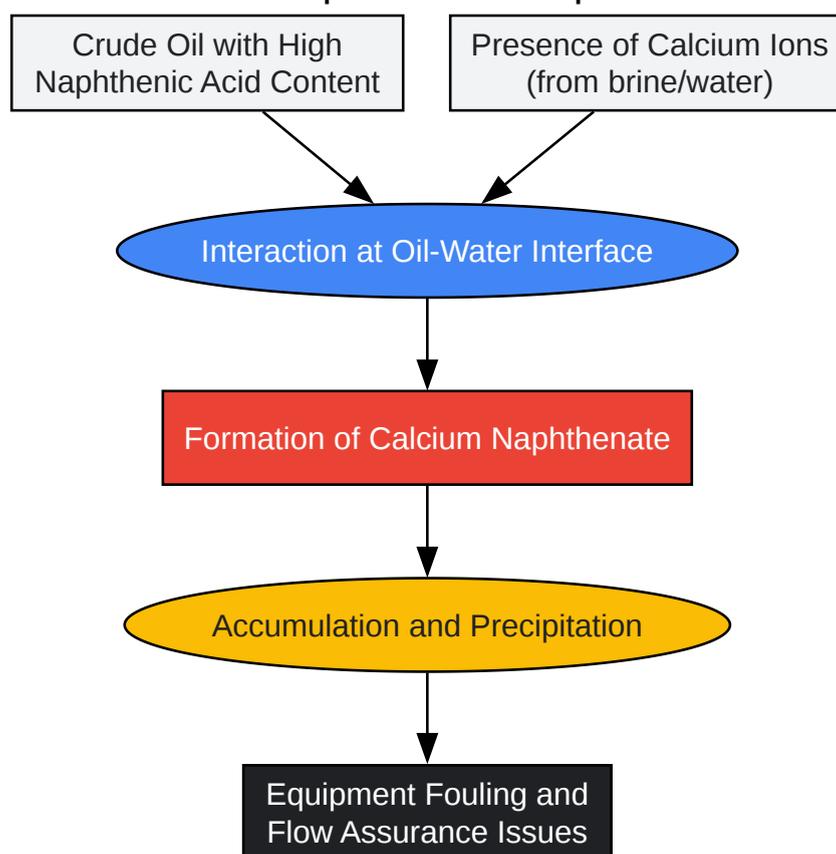
Calcium naphthenate has a range of industrial applications, primarily leveraging its properties as a metallic soap.

- **Paint and Varnish Drier:** It acts as an auxiliary drier in paints and varnishes, often in conjunction with primary driers like cobalt or manganese salts.[8] It helps to improve the overall drying performance and hardness of the paint film.[4][8]
- **Adhesives:** Its adhesive properties make it a useful component in various adhesive formulations.[2][3][7][8]

- Waterproofing Agent: **Calcium naphthenate** is used as a water repellent for fabrics.[2][3][4][7][8]
- Fungicide: It also finds application as a fungicide.[4]
- Oil and Gas Industry: In the oil and gas sector, the formation of **calcium naphthenate** is generally considered problematic. It can precipitate from crude oil, particularly those with a high total acid number (TAN), and form deposits in pipelines and processing equipment, leading to flow assurance issues.[2][5][10][15]

The following diagram illustrates the logical relationship in the formation of problematic deposits in the oil industry.

Formation of Calcium Naphthenate Deposits in Oil Production



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Logical workflow of **calcium naphthenate** deposit formation.

Experimental Protocols

Thermogravimetric Analysis (TGA) for Characterization of **Calcium Naphthenate** Deposits

Thermogravimetric analysis can be employed to characterize the composition of deposits containing **calcium naphthenate**. A study on this topic outlined a method to distinguish **calcium naphthenate** from other co-precipitated compounds like calcium sulfate and calcium carbonate.[16]

- Objective: To determine the thermal decomposition profile of a sample suspected to contain **calcium naphthenate**.
- Instrumentation: A thermogravimetric analyzer.
- Methodology:
 - A small, accurately weighed sample of the deposit is placed in the TGA crucible.
 - The sample is heated at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen).
 - The weight loss of the sample is recorded as a function of temperature.
- Interpretation of Results:
 - Weight loss around 144-163°C may indicate the loss of water from hydrated compounds like calcium sulfate dihydrate (gypsum).[16]
 - Decomposition observed between approximately 330°C and 520°C can be attributed to the decomposition of **calcium naphthenate**.[16]
 - Weight loss at higher temperatures (around 747-775°C) is characteristic of the decomposition of calcium carbonate.[16]

Safety and Handling

Calcium naphthenate is a flammable material and can cause skin and eye irritation.[1][17] It is important to handle this chemical with appropriate personal protective equipment in a well-

ventilated area.

Table 2: Hazard Identification and Precautionary Statements

Hazard	GHS Classification	Precautionary Statements	Source(s)
Flammability	Flammable Liquid	H226: Flammable liquid and vapor. P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.	[17]
Eye Irritation	Serious Eye Damage/Irritation	H318/H320: Causes serious eye damage/Causes eye irritation. P280: Wear eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9][17][18]
Skin Irritation	Skin Irritation	H315: Causes skin irritation. P280: Wear protective gloves.	[17]
Respiratory Irritation	May cause respiratory irritation	H335: May cause respiratory irritation. P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[17]

Always refer to the latest Safety Data Sheet (SDS) for complete and detailed safety information.[1][5][9][18] Store in a cool, dry, well-ventilated place in tightly sealed containers, away from ignition sources.[1][4]

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